

Suc-Ala-Ala-Pro-Gly-pNA cost-effectiveness analysis

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Suc-Ala-Ala-Pro-Gly-pNA

Cat. No.: S12867471

Get Quote

How to Proceed with Your Analysis

Since a ready-made analysis is not available, you will likely need to develop the cost-effectiveness comparison yourself. Here is a structured approach based on standard practices in the field:

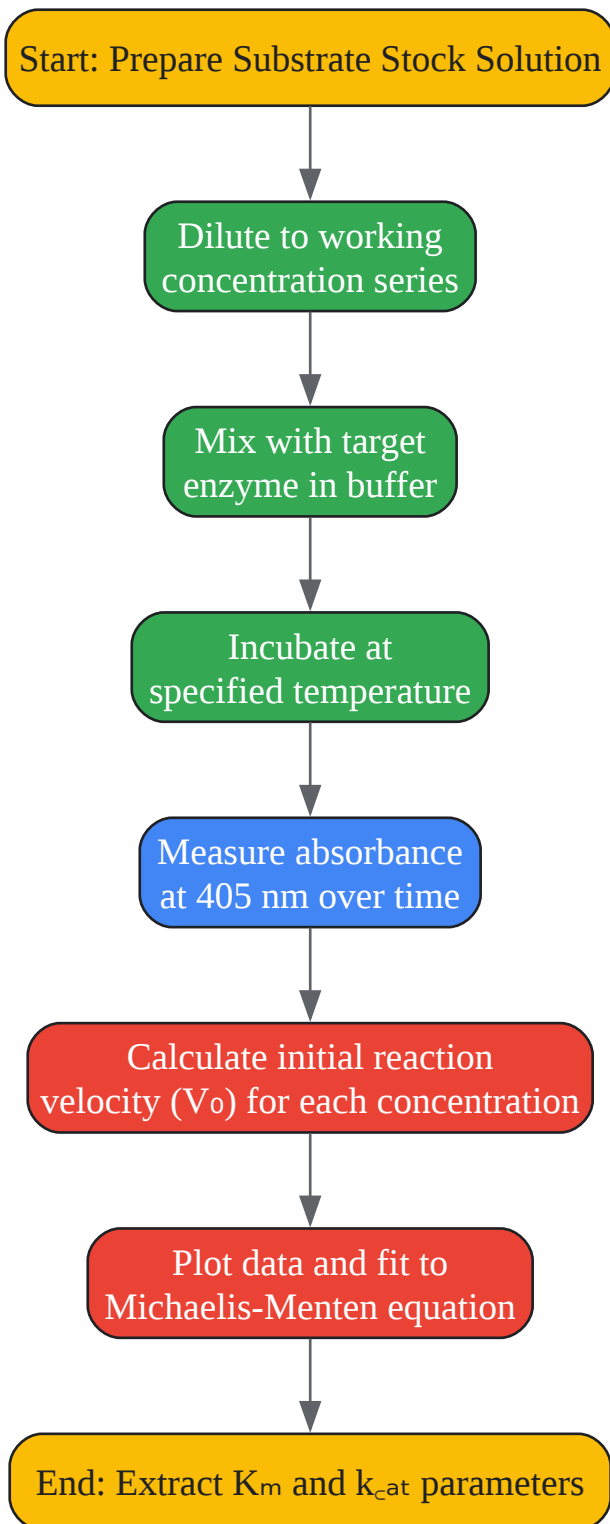
- **Identify Alternatives:** First, define the scope of your comparison. Alternatives could include:
 - Other similar chromogenic peptide substrates (e.g., Suc-Ala-Ala-Pro-Leu-pNA [1] or Suc-Ala-Glu-Pro-Phe-pNA [2]) used for similar enzymatic assays.
 - Different assay methods (e.g., fluorescence-based substrates or other detection technologies) that can measure the same protease activity.
- **Gather Cost and Performance Data:** You will need to collect the following data for **Suc-Ala-Ala-Pro-Gly-pNA** and each alternative:
 - **Direct Costs:** Obtain price quotes from various suppliers for different quantities. Remember that for a full cost-effectiveness analysis from a payer perspective, the cost should reflect the **net price** after any potential discounts, not just the list price [3].
 - **Performance Data:** This is the "effectiveness" part of the analysis. You will need to extract or generate experimental data. Key parameters to compare are typically:
 - **Specificity:** How selective is the substrate for the target enzyme?
 - **Sensitivity:** What is the limit of detection?
 - **Kinetic Parameters:** The catalytic efficiency ((K_m) , (k_{cat})).
 - **Signal-to-Noise Ratio.**

- **Structure Your Comparison:** With the data collected, you can create a structured comparison. The table below outlines the key parameters you should aim to populate.

Parameter	Suc-Ala-Ala-Pro-Gly-pNA	Alternative A (e.g., Suc-Ala-Ala-Pro-Leu-pNA)	Alternative B (e.g., Fluorescent Substrate)
Supplier Catalog Price	Data required	Data required	Data required
Purity	Data required	Data required	Data required
Specific Activity	Data required	Data required	Data required
(K _m) (mM)	Data required	Data required	Data required
(k _{cat}) (s ⁻¹)	Data required	Data required	Data required
Optimal Assay Conditions	Data required	Data required	Data required

Experimental Protocol for Generating Data

To populate the table above, you can refer to or establish standard experimental protocols. Here is a generalized workflow for characterizing a peptide-pNA substrate, which you can adapt for each compound in your comparison.



[Click to download full resolution via product page](#)

Standard Workflow for Characterizing a Peptide-pNA Substrate

Key Steps Explained:

- **Solution Preparation:** Prepare a stock solution of the substrate (e.g., in DMSO or water) and then dilute it to create a series of concentrations in an appropriate assay buffer [4].
- **Reaction Initiation:** Mix the substrate solution with a fixed concentration of the purified target enzyme to start the reaction.
- **Incubation and Measurement:** The reaction is typically carried out in a microplate reader or spectrophotometer cuvette maintained at a constant temperature (e.g., 25°C or 37°C). The release of p-nitroaniline is monitored by measuring the increase in absorbance at 405 nm over time [2].
- **Data Analysis:** The initial velocity (V_0) of the reaction is calculated from the linear portion of the absorbance-vs.-time curve for each substrate concentration. These values are then plotted against substrate concentration and fitted to the Michaelis-Menten equation to determine the Michaelis constant (K_m) and the turnover number (k_{cat}).

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - Suc - Ala - Ala -Leu- Pro | CAS#:70968-04-6 | Chemsrsc pNA [chemsrc.com]
2. - Suc -Glu- Ala -Phe- Pro | CAS 128802-76-6 | SCBT - Santa Cruz... pNA [scbt.com]
3. Good Research Practices for Measuring Drug in Costs ... Cost [ispor.org]
4. Cyclo(Pro - Ala) | CAS... | Manufacturer BioCrick [biocrick.com]

To cite this document: Smolecule. [Suc-Ala-Ala-Pro-Gly-pNA cost-effectiveness analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12867471#suc-ala-ala-pro-gly-pna-cost-effectiveness-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com